

In-Depth Technical Guide: Ethyl 2-(5-nitropyridin-2-yl)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-(5-nitropyridin-2-yl)acetate

Cat. No.: B168430

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CAS Number: 174890-57-4

Molecular Formula: C₉H₁₀N₂O₄

Molecular Weight: 210.19 g/mol

Introduction

Ethyl 2-(5-nitropyridin-2-yl)acetate is a nitro-substituted pyridine derivative that holds significance as a versatile intermediate in synthetic organic chemistry. The presence of the nitro group, a strong electron-withdrawing functionality, activates the pyridine ring, making it susceptible to nucleophilic substitution reactions. This property, combined with the reactive ethyl acetate side chain, renders it a valuable building block for the synthesis of a diverse range of more complex heterocyclic compounds. While detailed, publicly available research specifically on **Ethyl 2-(5-nitropyridin-2-yl)acetate** is limited, its structural motifs are prevalent in molecules with significant biological activity, particularly in the realm of kinase inhibitors. This guide aims to provide a comprehensive overview of its chemical properties, potential synthetic routes, and likely applications based on the chemistry of related nitropyridine compounds.

Physicochemical Properties

Quantitative physicochemical data for **Ethyl 2-(5-nitropyridin-2-yl)acetate** is not extensively reported in the literature. The following table summarizes basic information available from

chemical suppliers.

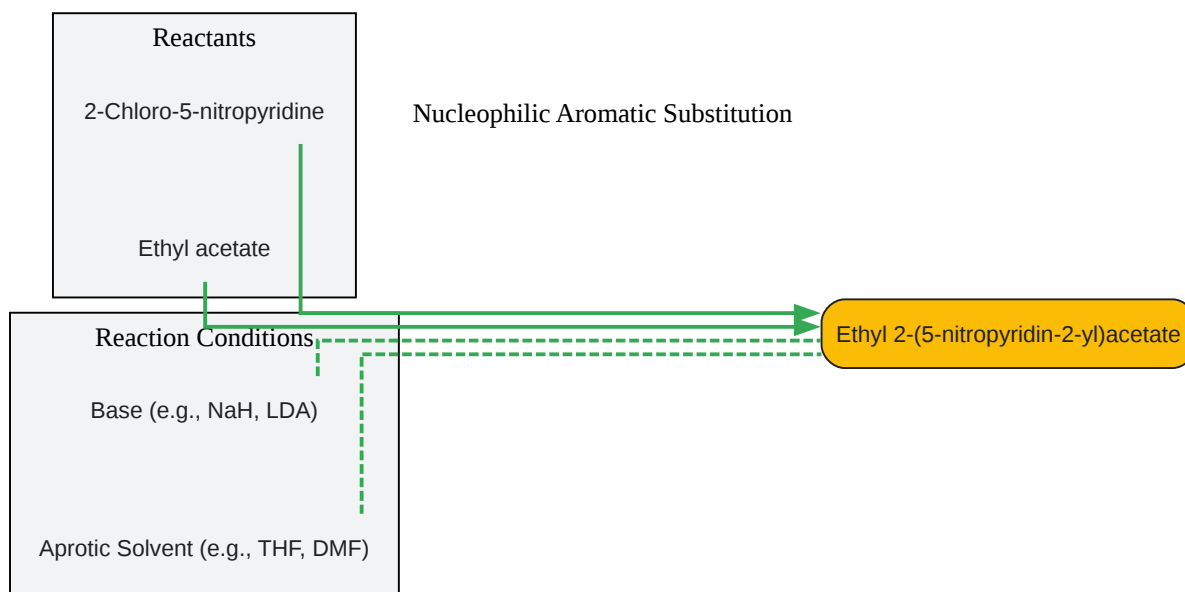
Property	Value	Source
CAS Number	174890-57-4	Chemical Suppliers
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄	Chemical Suppliers
Molecular Weight	210.19 g/mol	Chemical Suppliers
Appearance	Expected to be a solid	Inferred
Purity	Typically available at ≥95%	Chemical Suppliers
Storage	Store in a cool, dry, well-ventilated area	Chemical Suppliers

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **Ethyl 2-(5-nitropyridin-2-yl)acetate** are not explicitly published. However, based on established organic chemistry principles and literature on related compounds, a plausible synthetic pathway can be proposed.

Proposed Synthetic Pathway

A common method for the synthesis of 2-substituted pyridines involves the reaction of a corresponding 2-halopyridine with a suitable nucleophile. In this case, the synthesis would likely proceed via the nucleophilic substitution of a halogen on the pyridine ring with an enolate of ethyl acetate.



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Caption: Proposed synthesis of **Ethyl 2-(5-nitropyridin-2-yl)acetate**.

Representative Experimental Protocol (Hypothetical)

This protocol is a generalized procedure based on common laboratory practices for similar reactions and should be adapted and optimized for specific laboratory conditions.

Materials:

- 2-Chloro-5-nitropyridine
- Ethyl acetate
- Sodium hydride (NaH) or Lithium diisopropylamide (LDA)
- Anhydrous Tetrahydrofuran (THF) or N,N-Dimethylformamide (DMF)

- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Ethyl acetate (for extraction)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- **Enolate Formation:** To a solution of ethyl acetate (1.2 equivalents) in anhydrous THF under an inert atmosphere (e.g., nitrogen or argon) at $-78\text{ }^\circ\text{C}$, slowly add a strong base such as LDA (1.1 equivalents). Stir the mixture at this temperature for 1 hour to ensure complete formation of the ethyl acetate enolate.
- **Nucleophilic Substitution:** To the enolate solution, add a solution of 2-chloro-5-nitropyridine (1.0 equivalent) in anhydrous THF dropwise, maintaining the temperature at $-78\text{ }^\circ\text{C}$.
- **Reaction Progression:** Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by carefully adding saturated aqueous NH_4Cl solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL).
- **Washing and Drying:** Combine the organic layers and wash with water and then brine. Dry the organic layer over anhydrous Na_2SO_4 .
- **Purification:** Filter off the drying agent and concentrate the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **Ethyl 2-(5-nitropyridin-2-yl)acetate**.

- Characterization: Confirm the structure of the purified product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Role as a Synthetic Intermediate

The primary utility of **Ethyl 2-(5-nitropyridin-2-yl)acetate** lies in its role as a precursor for the synthesis of more complex, biologically active molecules. The nitro group can be readily reduced to an amino group, which can then participate in various cyclization and coupling reactions. This strategic positioning of functional groups makes it a valuable starting material in drug discovery programs.

Application in Kinase Inhibitor Synthesis

The pyridine scaffold is a common feature in many kinase inhibitors due to its ability to form key hydrogen bond interactions within the ATP-binding site of kinases.[1] Nitropyridine derivatives, such as **Ethyl 2-(5-nitropyridin-2-yl)acetate**, serve as versatile starting materials for the synthesis of various kinase inhibitors.[1][2][3] The general workflow involves the reduction of the nitro group to an amine, followed by the construction of fused heterocyclic ring systems, such as imidazo[4,5-b]pyridines, which are known bioisosteres of purine.[1]



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Caption: Synthetic workflow from **Ethyl 2-(5-nitropyridin-2-yl)acetate** to kinase inhibitors.

Potential Biological Significance

While no specific biological activity has been reported for **Ethyl 2-(5-nitropyridin-2-yl)acetate** itself, the broader class of nitropyridine derivatives has been investigated for a range of pharmacological activities. Pyridine-based structures are known to exhibit antituberculosis, antitumor, antiviral, and anti-inflammatory properties, among others.[4] The nitro group, in some contexts, can also contribute to biological activity. Therefore, this compound serves as a key starting point for the synthesis of novel therapeutic agents.

Conclusion

Ethyl 2-(5-nitropyridin-2-yl)acetate is a valuable, albeit under-documented, chemical intermediate. Its structural features, particularly the activated pyridine ring and the ester functionality, provide multiple avenues for synthetic elaboration. The primary application of this compound is likely as a building block in the synthesis of complex heterocyclic systems, with a significant potential in the development of novel kinase inhibitors for therapeutic use. Further research into the specific reactions and applications of this compound would be beneficial for expanding the toolbox of medicinal chemists.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Ethyl 2-(5-nitropyridin-2-yl)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b168430#ethyl-2-5-nitropyridin-2-yl-acetate-cas-number-174890-57-4\]](https://www.benchchem.com/product/b168430#ethyl-2-5-nitropyridin-2-yl-acetate-cas-number-174890-57-4)

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